

Mureidomycin C: A Potent Tool for Elucidating Peptidoglycan Biosynthesis

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Compound of Interest

Compound Name: Mureidomycin C

Cat. No.: B15564675

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mureidomycin C is a member of the mureidomycin family of uridyl-peptide nucleoside antibiotics, first isolated from *Streptomyces flavidoviridens*.^{[1][2]} These compounds have garnered significant interest due to their specific and potent activity against *Pseudomonas aeruginosa*, a notoriously difficult-to-treat opportunistic pathogen.^{[3][4]} **Mureidomycin C** exerts its antibacterial effect by inhibiting a critical step in the biosynthesis of peptidoglycan, the essential structural component of the bacterial cell wall.^{[1][4]} This specific mechanism of action makes **Mureidomycin C** an invaluable tool for studying the intricate processes of peptidoglycan synthesis, particularly the membrane-associated steps, and for the development of novel antibacterial agents.

The primary molecular target of **Mureidomycin C** is the enzyme phospho-N-acetylmuramoyl-pentapeptide translocase (MraY).^[1] MraY catalyzes the first committed membrane step in peptidoglycan biosynthesis: the transfer of the phospho-MurNAc-pentapeptide moiety from the soluble precursor UDP-MurNAc-pentapeptide to the lipid carrier undecaprenyl phosphate (C₅₅-P), forming Lipid I.^{[1][5]} By competitively inhibiting MraY, **Mureidomycin C** effectively blocks the formation of Lipid I, thereby halting the entire downstream process of peptidoglycan assembly and leading to cell lysis.^{[4][6]}

These application notes provide a comprehensive overview of **Mureidomycin C**, including its mechanism of action, quantitative data on its inhibitory activity, and detailed protocols for its use in studying peptidoglycan biosynthesis.

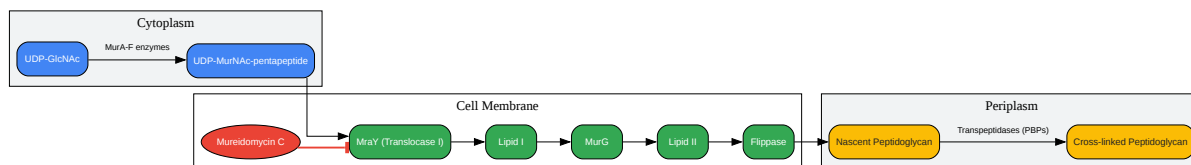
Quantitative Data

The inhibitory activity of **Mureidomycin C** and its analogs has been quantified against both whole bacterial cells and the isolated MraY enzyme. The following tables summarize key quantitative data for easy comparison.

Compound	Target Organism/Enzyme	Assay Type	Value	Reference(s)
Mureidomycin C	<i>Pseudomonas aeruginosa</i> (various strains)	Minimum Inhibitory Concentration (MIC)	0.1 - 3.13 µg/mL	[3]
3'-hydroxymureidomycin A	<i>Aquifex aeolicus</i> MraY (MraYAA)	IC50	52 nM	[5]

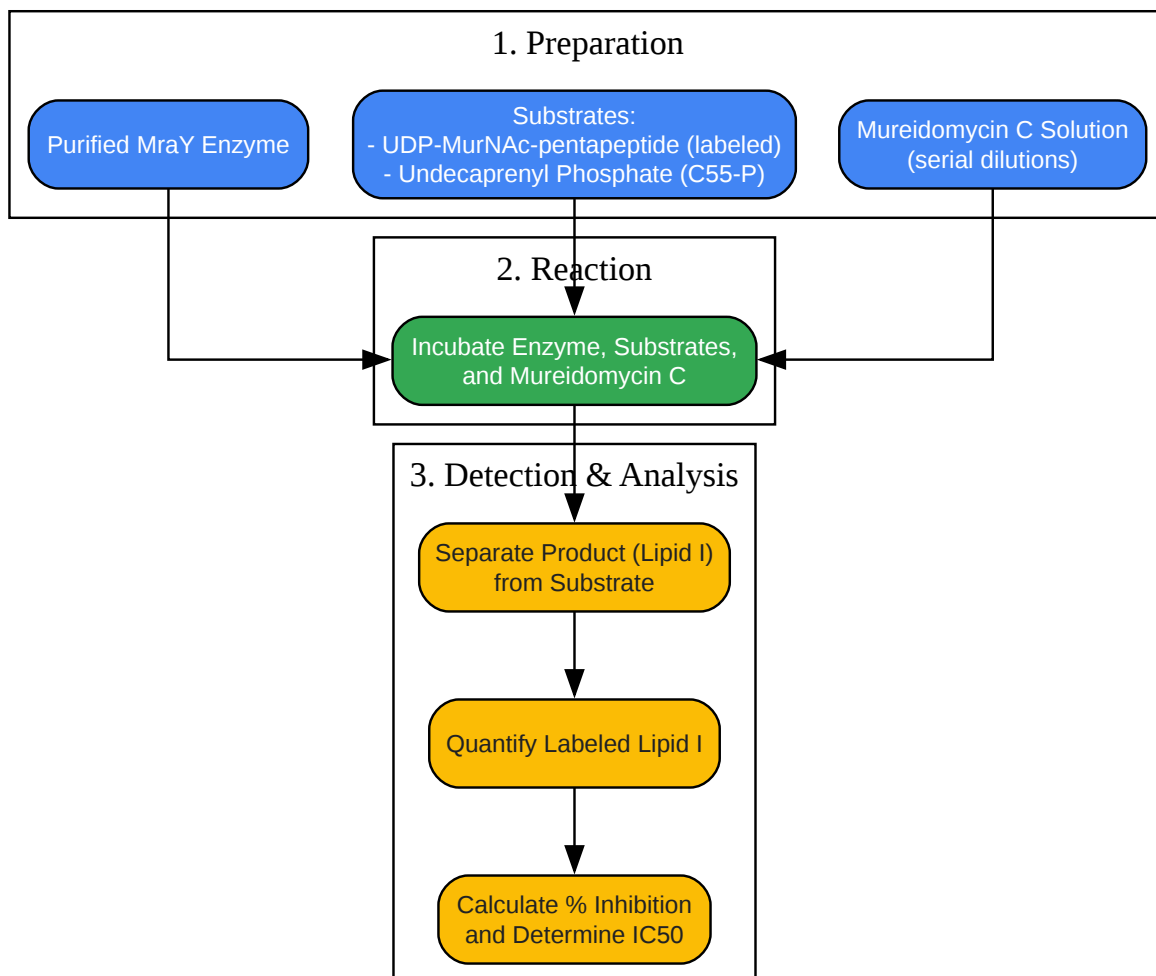
Signaling Pathways and Experimental Workflows

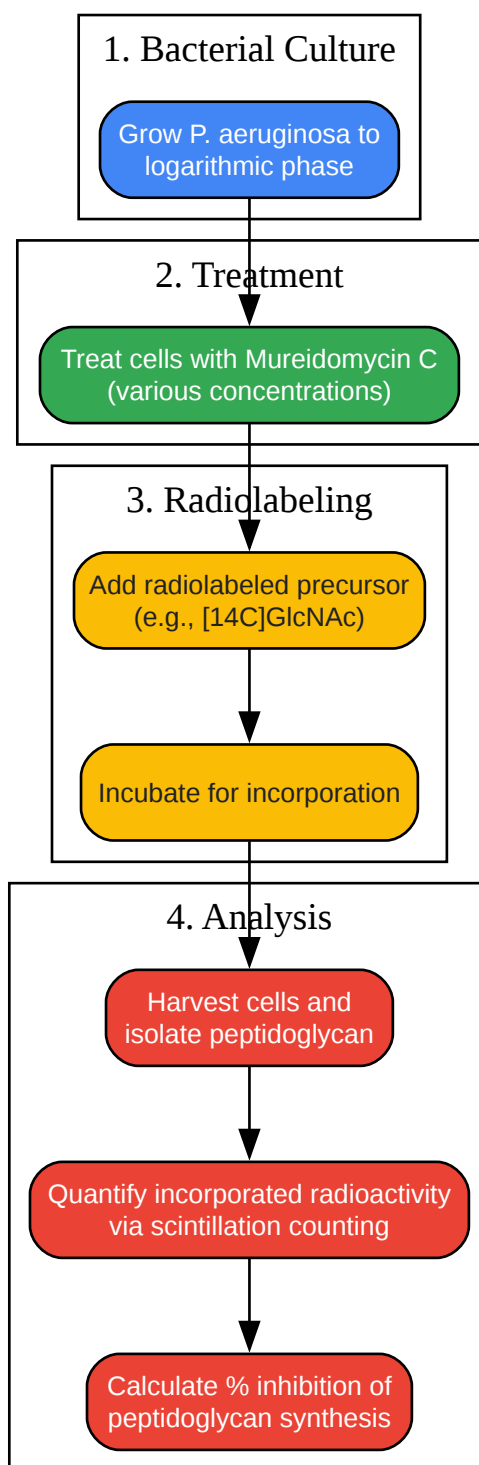
To visualize the mechanism of action of **Mureidomycin C** and the experimental approaches to study its effects, the following diagrams are provided.



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Caption: **Mureidomycin C** inhibits the MraY-catalyzed formation of Lipid I.





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